

Chlormephos: A Technical Guide to its Chemical Identity, Properties, and Toxicological Profile

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Chlormephos

Cat. No.: B165930

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Chlormephos**, an organothiophosphate insecticide. It details its chemical identity, physicochemical properties, and toxicological data, with a focus on its mechanism of action as an acetylcholinesterase inhibitor. This document is intended to serve as a foundational resource for professionals in research, science, and drug development.

Chemical Identity

Chlormephos is an organothiophosphate compound recognized for its insecticidal properties.

[1] Its systematic and formal identification is crucial for regulatory and research purposes.

IUPAC Name: S-(Chloromethyl) O,O-diethyl phosphorodithioate[1]

A variety of synonyms and trade names have been used to identify **Chlormephos**:

- Chlormefos[2]
- Chlormethylfos[2]
- Dotan[2]
- MC 2188[2]

- Phosphorodithioic acid, S-(chloromethyl) O,O-diethyl ester[2]
- S-Chloromethyl O,O-diethyl phosphorodithioate[2]
- S-Chloromethyl-O,O-diethylphosphorothiolothionate[3]

Physicochemical Properties

The physical and chemical characteristics of **Chlormephos** are critical in understanding its environmental fate and behavior, as well as its absorption and distribution in biological systems. It is a colorless liquid.[4]

Property	Value	Reference
Molecular Formula	C5H12ClO2PS2	[3]
Molecular Weight	234.7 g/mol	[3]
Boiling Point	178 to 185°F at 0.1 mmHg	[5]
Density	1.26 g/cm ³ at 20°C	[4]
Vapor Pressure	0.0056 mmHg at 30°C	[2]
Water Solubility	Slightly soluble	[2]
LogP (XLogP3)	3.1	[3]

Toxicological Data

Chlormephos is classified as a highly toxic compound to mammals through ingestion, inhalation, or dermal absorption.[1] Its primary mode of action is the inhibition of acetylcholinesterase, a critical enzyme in the nervous system.[1]

Acute Toxicity

The following table summarizes the acute toxicity values for **Chlormephos** in various animal models.

Test	Species	Route	LD50/LC50	Reference
LD50	Rat (male)	Oral	27 mg/kg	[3]
LD50	Rat (female)	Oral	18 mg/kg	[3]

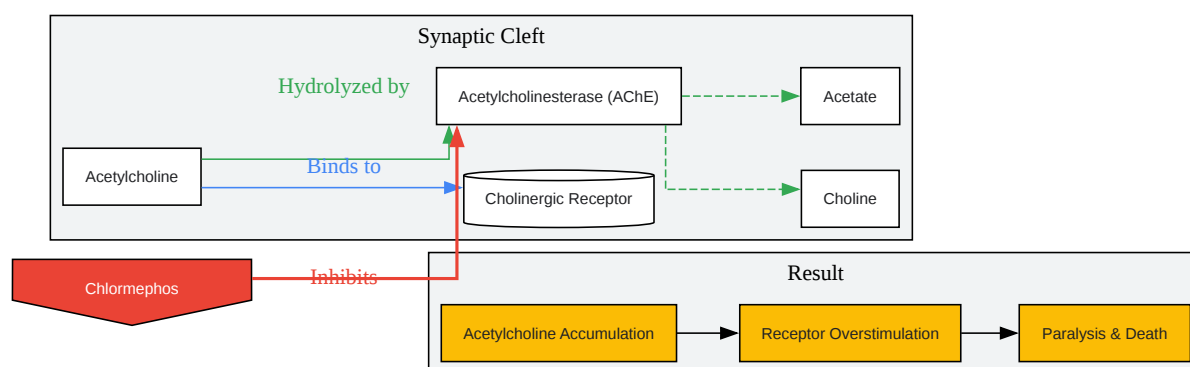
LD50 (Lethal Dose, 50%) is the dose required to kill half the members of a tested population.[6]

LC50 (Lethal Concentration, 50%) is the concentration of a chemical in air or water which causes the death of 50% of a group of test animals.[6]

Mechanism of Action: Acetylcholinesterase Inhibition

Chlormephos exerts its toxic effects by inhibiting the enzyme acetylcholinesterase (AChE).[1]

AChE is responsible for the breakdown of the neurotransmitter acetylcholine at the synaptic cleft. Inhibition of AChE leads to an accumulation of acetylcholine, resulting in continuous stimulation of cholinergic receptors, which can lead to paralysis and death in insects.[1]



[Click to download full resolution via product page](#)

Mechanism of **Chlormephos** as an Acetylcholinesterase Inhibitor.

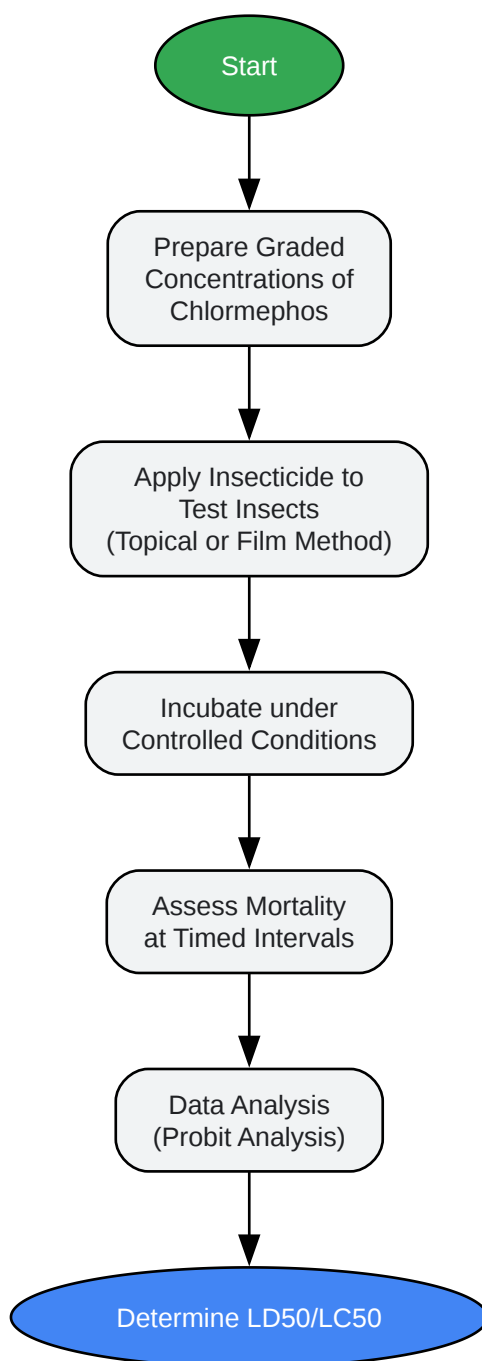
Experimental Protocols

While specific, detailed experimental protocols for **Chlormephos** are proprietary to the conducting laboratories, this section outlines a general methodology for assessing insecticide toxicity and for the acetylcholinesterase inhibition assay, based on established scientific principles.

General Insecticide Bioassay Protocol

Bioassays are fundamental in determining the efficacy of an insecticide.^[7] A common method is the topical application or film method.^{[7][8]}

- **Test Organism Selection:** A susceptible insect species is chosen, ensuring uniformity in age and developmental stage.^[7]
- **Insecticide Preparation:** A series of graded concentrations of **Chlormephos** are prepared in a suitable solvent.^[7]
- **Application:**
 - **Topical Application:** A precise volume of the insecticide solution is applied directly to the dorsal thorax of each insect using a microapplicator.^[8]
 - **Film Method:** A known volume of the insecticide solution is evenly applied to the inner surface of a petri dish and the solvent is allowed to evaporate, leaving a residue film.^[7] Test insects are then introduced into the dish.^[7]
- **Observation:** The insects are maintained under controlled conditions (temperature, humidity, and light) for a specified period (e.g., 24-48 hours).^[7]
- **Data Collection:** Mortality is assessed at predetermined time points. Insects that are unable to move when prodded are considered dead.
- **Data Analysis:** The dose-response data is analyzed using probit analysis to determine the LD50 or LC50 value.^[8]



[Click to download full resolution via product page](#)

A generalized workflow for conducting an insecticide bioassay.

Acetylcholinesterase Inhibition Assay (Ellman's Method)

This colorimetric assay is a standard method to measure AChE activity and its inhibition.[9]

- Reagent Preparation:
 - Phosphate buffer (pH 8.0).[\[10\]](#)
 - Acetylthiocholine (ATCI) solution (substrate).[\[10\]](#)
 - 5,5'-dithiobis-(2-nitrobenzoic acid) (DTNB, Ellman's reagent).[\[10\]](#)
 - AChE enzyme solution.[\[10\]](#)
 - **Chlormephos** solutions at various concentrations.
- Assay Procedure (in a 96-well plate):
 - Add the phosphate buffer to each well.[\[10\]](#)
 - Add the AChE solution to each well.[\[10\]](#)
 - Add the **Chlormephos** solutions (inhibitor) to the test wells and a solvent control to the control wells.[\[10\]](#)
 - Incubate the plate to allow the inhibitor to interact with the enzyme.[\[10\]](#)
 - Add DTNB solution to all wells.[\[10\]](#)
 - Initiate the reaction by adding the ATCI substrate to all wells.[\[10\]](#)
- Measurement: The absorbance is measured at 412 nm at regular intervals using a microplate reader. The rate of the reaction is proportional to the AChE activity.
- Data Analysis: The percentage of inhibition is calculated for each **Chlormephos** concentration by comparing the reaction rate in the test wells to the control wells.[\[10\]](#) The IC50 value (the concentration of inhibitor that causes 50% inhibition of the enzyme activity) can then be determined.

This guide provides a detailed overview of **Chlormephos**, offering valuable information for researchers and scientists. The provided data and protocols serve as a starting point for further

investigation and development in the fields of toxicology, pharmacology, and environmental science.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Chlormephos (Ref: MC 2188) [sitem.herts.ac.uk]
- 2. nj.gov [nj.gov]
- 3. Chlormephos | C₅H₁₂ClO₂PS₂ | CID 32739 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Chlormephos | 24934-91-6 | Benchchem [benchchem.com]
- 5. CHLORMEPHOS | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 6. journals.flvc.org [journals.flvc.org]
- 7. journals.rdagriculture.in [journals.rdagriculture.in]
- 8. entomoljournal.com [entomoljournal.com]
- 9. Assessment of four organophosphorus pesticides as inhibitors of human acetylcholinesterase and butyrylcholinesterase - PMC [pmc.ncbi.nlm.nih.gov]
- 10. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [Chlormephos: A Technical Guide to its Chemical Identity, Properties, and Toxicological Profile]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b165930#chlormephos-iupac-name-and-synonyms]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com